

Personal protective equipment for handling 3-Amino-3-(2-methoxyphenyl)propanoic acid

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Compound of Interest

Compound Name: 3-Amino-3-(2-methoxyphenyl)propanoic acid

Cat. No.: B025120

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Essential Safety and Handling Guide for 3-Amino-3-(2-methoxyphenyl)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3-Amino-3-(2-methoxyphenyl)propanoic acid** (CAS No. 103095-63-2). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

3-Amino-3-(2-methoxyphenyl)propanoic acid is classified as an irritant.[1] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure personal safety.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Required Equipment	Specifications & Rationale
Eye and Face Protection	Safety goggles with side-shields	Provides protection against splashes and dust.[2]
Hand Protection	Protective gloves	Prevents skin contact.[2]
Body Protection	Impervious clothing / Laboratory coat	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	Suitable respirator	Required to prevent inhalation of dust or aerosols, especially in poorly ventilated areas.[2]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

Handling Protocol

- Engineering Controls: Always handle **3-Amino-3-(2-methoxyphenyl)propanoic acid** in a well-ventilated area.[2] The use of a fume hood is recommended to minimize inhalation risks.
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE as detailed in Table 1 is correctly worn.
- Dispensing: When weighing or transferring the solid compound, avoid generating dust. Use appropriate tools and techniques to minimize aerosolization.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[2] Do not eat, drink, or smoke in the handling area.[2]

Storage Protocol

- Container: Keep the container tightly closed.[2]

- Conditions: Store in a locked-up, cool, dry, and well-ventilated place.[2] The recommended storage temperature is 4°C, protected from light.[3]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

Table 2: Emergency Response Protocol

Exposure Type	Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, contain the spill and follow institutional and local regulations for cleanup and disposal.[2]

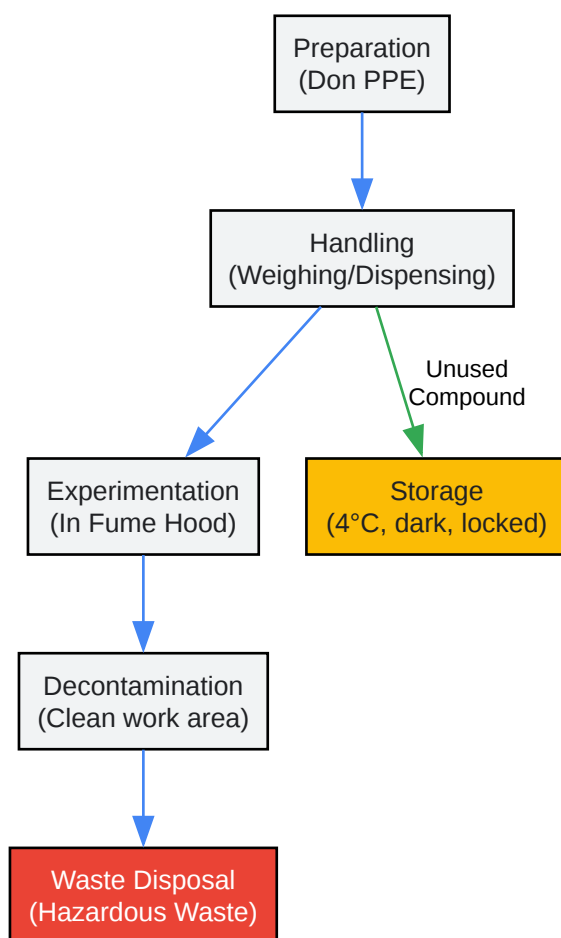
Disposal Plan

All waste containing **3-Amino-3-(2-methoxyphenyl)propanoic acid** must be treated as hazardous waste.

- **Waste Collection:** Collect all solid waste (e.g., contaminated gloves, weighing paper) and unwanted product in a clearly labeled, sealed container.
- **Liquid Waste:** Collect any solutions in a labeled, leak-proof hazardous waste container.
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations.^[2] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **3-Amino-3-(2-methoxyphenyl)propanoic acid** in a laboratory setting.



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